

"physicochemical properties of Terbufos-sulfoxide (e.g., log Kow, vapor pressure)"

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Compound of Interest

Compound Name: Terbufos-sulfoxide

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Physicochemical Properties of Terbufos-Sulfoxide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Terbufos-sulfoxide**, a major metabolite of the organophosphate insecticide Terbufos. Understanding these properties is crucial for assessing its environmental fate, transport, and toxicological profile.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **Terbufos-sulfoxide**, with comparative data for the parent compound, Terbufos, where available.

Property	Terbufos-sulfoxide	Terbufos	Reference(s)
Molecular Formula	C ₉ H ₂₁ O ₃ PS ₃	C ₉ H ₂₁ O ₂ PS ₃	[1]
Molecular Weight	304.43 g/mol	288.43 g/mol	[1]
Octanol-Water Partition Coefficient (K _{ow})	164	3.30 x 10 ⁴	[2]
Log K _{ow}	2.21	4.51	[2][3]
Vapor Pressure	Data not available	3.16 x 10 ⁻⁴ mm Hg at 25°C	[4]
Water Solubility	2936 mg/L at 27°C	~5 mg/L	[5]

Environmental Fate and Transport

Terbufos undergoes rapid oxidation in the environment to form two primary metabolites of toxicological concern: **Terbufos-sulfoxide** and Terbufos-sulfone.[6] Both of these metabolites are significantly more mobile and persistent in soil than the parent compound.[4] The higher water solubility and lower log K_{ow} of **Terbufos-sulfoxide** compared to Terbufos indicate its greater potential for leaching into groundwater and surface water.

The persistence of **Terbufos-sulfoxide** in aerobic soil is substantial, with a reported half-life of 116 days, compared to approximately 5.6 days for the parent Terbufos.[4] This persistence, coupled with its mobility, raises concerns about its long-term environmental impact.

Experimental Protocols

While specific, detailed experimental protocols for the determination of all physicochemical properties of **Terbufos-sulfoxide** are not readily available in the public domain, the following outlines the general methodologies employed for pesticides.

Determination of Octanol-Water Partition Coefficient (log K_{ow})

The shake-flask method is a standard and widely accepted technique for the experimental determination of log Kow.

Principle: A dilute aqueous solution of the analyte (**Terbufos-sulfoxide**) is prepared and placed in contact with an equal volume of n-octanol in a separatory funnel. The mixture is shaken until equilibrium is reached, allowing the analyte to partition between the two immiscible phases. The concentration of the analyte in both the aqueous and octanol phases is then measured.

General Procedure:

- **Preparation of Solutions:** A stock solution of **Terbufos-sulfoxide** is prepared in a suitable solvent. A dilute aqueous solution is then made from this stock. n-Octanol is pre-saturated with water, and water is pre-saturated with n-octanol.
- **Partitioning:** Equal volumes of the aqueous **Terbufos-sulfoxide** solution and the water-saturated n-octanol are combined in a separatory funnel.
- **Equilibration:** The funnel is shaken for a predetermined period to ensure equilibrium is reached. The mixture is then allowed to stand for the phases to separate completely.
- **Phase Separation and Analysis:** The aqueous and octanol phases are carefully separated. The concentration of **Terbufos-sulfoxide** in each phase is determined using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** The log Kow is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Determination of Vapor Pressure

The Knudsen effusion method is a common technique for determining the vapor pressure of compounds with low volatility.

Principle: A small amount of the substance is placed in a thermostated cell with a small orifice. The substance is heated under vacuum, and the rate of mass loss through the orifice due to effusion is measured. The vapor pressure can then be calculated from this rate of mass loss.

General Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **Terbufos-sulfoxide** is placed in the Knudsen effusion cell.
- **Experimental Setup:** The cell is placed in a high-vacuum chamber and heated to a constant, known temperature.
- **Measurement:** The mass loss of the sample over time is continuously monitored using a microbalance.
- **Calculation:** The vapor pressure is calculated using the Knudsen equation, which relates the rate of mass loss, the area of the orifice, the temperature, and the molecular weight of the substance.

Signaling Pathway: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for Terbufos and its oxidative metabolites, including **Terbufos-sulfoxide**, is the inhibition of the enzyme acetylcholinesterase (AChE).^{[7][8]} AChE is a critical enzyme in the nervous system responsible for the breakdown of the neurotransmitter acetylcholine (ACh).

Caption: Acetylcholinesterase Inhibition by **Terbufos-sulfoxide**.

Pathway Description:

- **Normal Nerve Transmission:** In a cholinergic synapse, the arrival of a nerve impulse at the presynaptic terminal triggers the release of acetylcholine (ACh) into the synaptic cleft. ACh then binds to its receptors on the postsynaptic membrane, leading to signal transduction. To terminate the signal, the enzyme acetylcholinesterase (AChE) rapidly hydrolyzes ACh into choline and acetic acid.
- **Inhibition by **Terbufos-sulfoxide**:** **Terbufos-sulfoxide** acts as a potent inhibitor of AChE. It binds to the active site of the enzyme, preventing it from breaking down ACh.
- **Toxicological Outcome:** The inhibition of AChE leads to an accumulation of ACh in the synaptic cleft. This results in the continuous stimulation of ACh receptors, leading to a state

of cholinergic overstimulation. This overstimulation is the basis for the neurotoxic effects observed with organophosphate poisoning.

Conclusion


The physicochemical properties of **Terbufos-sulfoxide**, particularly its increased water solubility, lower lipophilicity, and significant persistence compared to the parent compound, are critical determinants of its environmental behavior and toxicological risk. Its primary mechanism of action through the inhibition of acetylcholinesterase highlights its potential for neurotoxicity. This guide provides foundational data and conceptual frameworks to aid researchers and professionals in the fields of environmental science and drug development in their assessment of this important metabolite.

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